

Application Notes and Protocols for Soil Fumigation Using Metam-sodium

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Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles and protocols for conducting soil fumigation experiments using **Metam-sodium**. This document is intended to guide researchers in the safe and effective use of this broad-spectrum soil fumigant for the control of soil-borne pathogens, nematodes, and weeds in a research setting.

Introduction to Metam-sodium

Metam-sodium (sodium N-methyldithiocarbamate) is a water-soluble liquid fumigant.^[1] It is not the primary biocidal agent itself but is a precursor to the active compound, methyl isothiocyanate (MITC).^{[2][3]} Upon application to moist soil, **Metam-sodium** rapidly decomposes into MITC, a highly volatile and reactive compound responsible for its fumigant properties.^{[2][4]} MITC is effective against a wide range of soil-borne organisms, including fungi, bacteria, nematodes, and germinating weed seeds.^{[2][5][6]}

Mechanism of Action

The efficacy of **Metam-sodium** relies on its conversion to MITC in the soil. This conversion is a rapid, abiotic decomposition process that occurs in the presence of water.^{[2][4]} The primary mode of action of MITC is the inactivation of essential enzymes in target organisms.^[2] It specifically targets sulfhydryl groups (-SH) in amino acids, leading to the disruption of cellular respiration and other vital metabolic processes, ultimately causing cell death.^[2]

Safety Precautions and Personal Protective Equipment (PPE)

Metam-sodium and its breakdown product, MITC, are hazardous materials.[3][7] Strict adherence to safety protocols is crucial to minimize exposure risks.

3.1. General Handling Precautions:

- Always handle **Metam-sodium** in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Avoid all personal contact, including inhalation of vapors or mists.[8]
- Do not eat, drink, or smoke in the handling area.[8]
- Use a closed system for transferring liquids whenever possible to minimize exposure.[8]
- Store **Metam-sodium** in a cool, dry, and well-ventilated place, away from incompatible materials such as acids and oxidizing agents.[8]
- Keep containers tightly closed when not in use.[8]

3.2. Required Personal Protective Equipment (PPE):

PPE Category	Required Items
Body Protection	Long-sleeved shirt and long pants, Chemical-resistant coveralls, Chemical-resistant apron.[8]
Hand Protection	Chemical-resistant gloves (e.g., barrier laminate or Viton ≥14 mils).[8]
Foot Protection	Chemical-resistant footwear.[8]
Eye Protection	Protective eyewear (safety glasses with side shields or goggles).[8]
Respiratory Protection	Use of a respirator with an appropriate cartridge for pesticides is recommended, especially in enclosed spaces or when ventilation is inadequate.[8]

Experimental Protocols

The following protocols provide a general framework for conducting soil fumigation experiments with **Metam-sodium**. Researchers should adapt these protocols to their specific experimental design and local regulations.

4.1. Pre-Application Protocol:

- Soil Preparation:
 - Cultivate the soil to the desired treatment depth to break up clods and ensure a uniform texture.[10] Improper soil preparation is a major cause of fumigation failure.[10]
 - Remove or incorporate any large plant debris.[11]
 - Ensure the soil is moist, ideally between 60% and 80% of field capacity, to facilitate the conversion of **Metam-sodium** to MITC.[11][12]
- Experimental Design:

- Use a randomized complete block design with a sufficient number of replications (at least four is recommended) to ensure statistical validity.[12]
- Include an untreated control group for comparison.[12]
- Clearly mark the boundaries of each experimental plot.[12]
- Application Rate Calculation:
 - Determine the appropriate application rate based on the target pest, soil type, and experimental objectives. Refer to Table 1 for general application rate guidelines.
 - Calibrate all application equipment accurately before use to ensure precise delivery of the fumigant.[12]

4.2. Application Protocol:

There are several methods for applying **Metam-sodium** in a research setting. The choice of method depends on the scale of the experiment and the target depth.

- Soil Drench:
 - Dilute the calculated amount of **Metam-sodium** in a sufficient volume of water.
 - Apply the solution evenly over the soil surface of the plot using a calibrated sprayer or watering can.[6]
 - Immediately after application, apply a water seal by lightly irrigating the treated area to a depth of about one inch to prevent the premature escape of MITC gas.[10][13]
- Soil Injection:
 - Use a hand-held or small-scale mechanical injector to deliver **Metam-sodium** to the desired soil depth (typically 10-15 cm).[14]
 - Inject in a grid pattern to ensure even distribution.

- Immediately after injection, compact the soil surface by rolling or tamping to seal the injection channels.[\[14\]](#)
- Rotary Tiller Incorporation:
 - Spray the **Metam-sodium** solution onto the soil surface immediately in front of a rotary tiller.[\[14\]](#)
 - Incorporate the fumigant into the soil to the desired depth with the tiller.
 - Compact the soil surface immediately after incorporation.[\[14\]](#)

4.3. Post-Application Protocol:

- Sealing the Treated Area:
 - For optimal efficacy, especially in small-scale experiments, cover the treated plots with gas-impermeable plastic sheeting (tarping) immediately after application.[\[13\]](#) This helps to retain the MITC gas in the soil for a longer period.
 - Secure the edges of the tarp with soil to create a tight seal.
- Re-entry Interval:
 - Adhere to strict re-entry intervals to ensure worker safety. The restricted entry interval begins at the start of the application.[\[5\]](#)[\[15\]](#)
 - For untarped applications, the re-entry period is typically 5 days.[\[16\]](#)
 - For tarped applications, the re-entry period can vary, and the label instructions should be followed. Generally, workers should not enter treated areas for at least 48 hours.[\[17\]](#)
- Aeration and Planting:
 - After the required exposure period, remove the plastic sheeting (if used) to allow the soil to aerate.

- Cultivate the soil to the depth of treatment to facilitate the dissipation of any remaining fumigant.[10]
- The interval between application and planting can range from 14 to 30 days, depending on soil type, temperature, and moisture.[14] Heavier, colder, or wetter soils require a longer interval.[14]
- It is advisable to sow a sensitive indicator crop, such as lettuce or radish, about 7 days before planting the main crop to ensure the soil is free of phytotoxic residues.

Data Presentation

Table 1: General Application Rates of **Metam-sodium** for Research Purposes

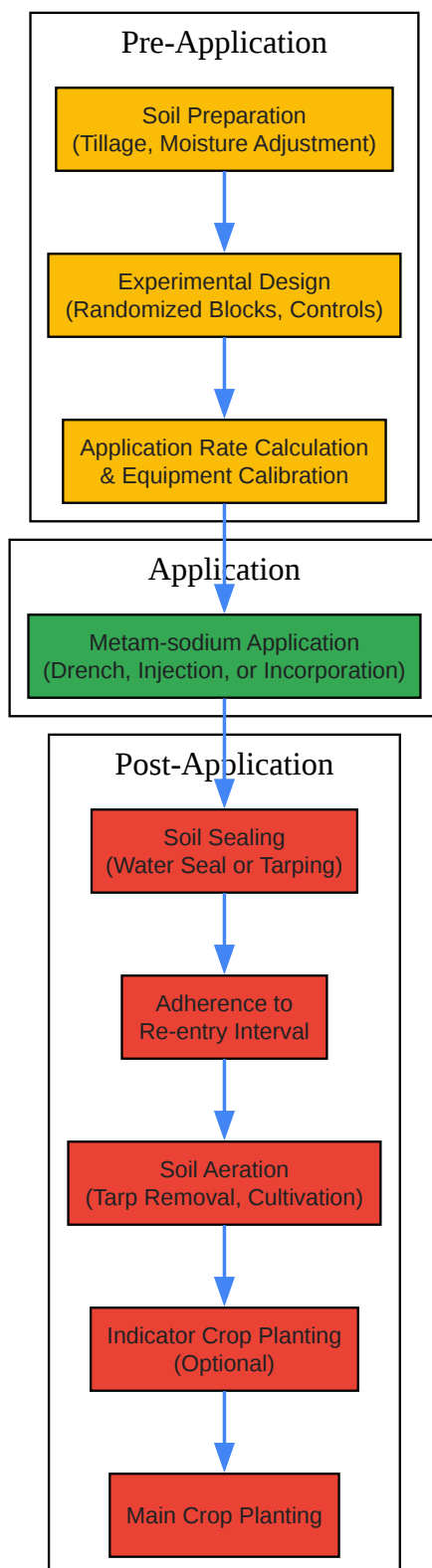
Target Pest/Disease	Application Method	Recommended Rate (Active Ingredient)	Reference
General Weed Control	Soil Injection	25 - 100 gallons/acre	[13]
Clubroot of Canola	Soil Incorporation with plastic covering	0.4–1.6 mL/L soil (Greenhouse)	[18]
Clubroot of Canola	Surface application with sprinkler and roller	1000 L/ha	[18]
Fusarium Crown and Root Rot in Tomato	Rotovation into preformed beds	935 liters/ha	[19][20]
General Soil Fumigation	Drench	100 ml/m ² in 4 liters water	[6]

Note: Application rates can vary significantly based on the specific product formulation, soil type, organic matter content, and the severity of the pest infestation. Always consult the product label and conduct small-scale trials to determine the optimal rate for your specific conditions.

Table 2: Soil Re-entry and Planting Intervals After **Metam-sodium** Application

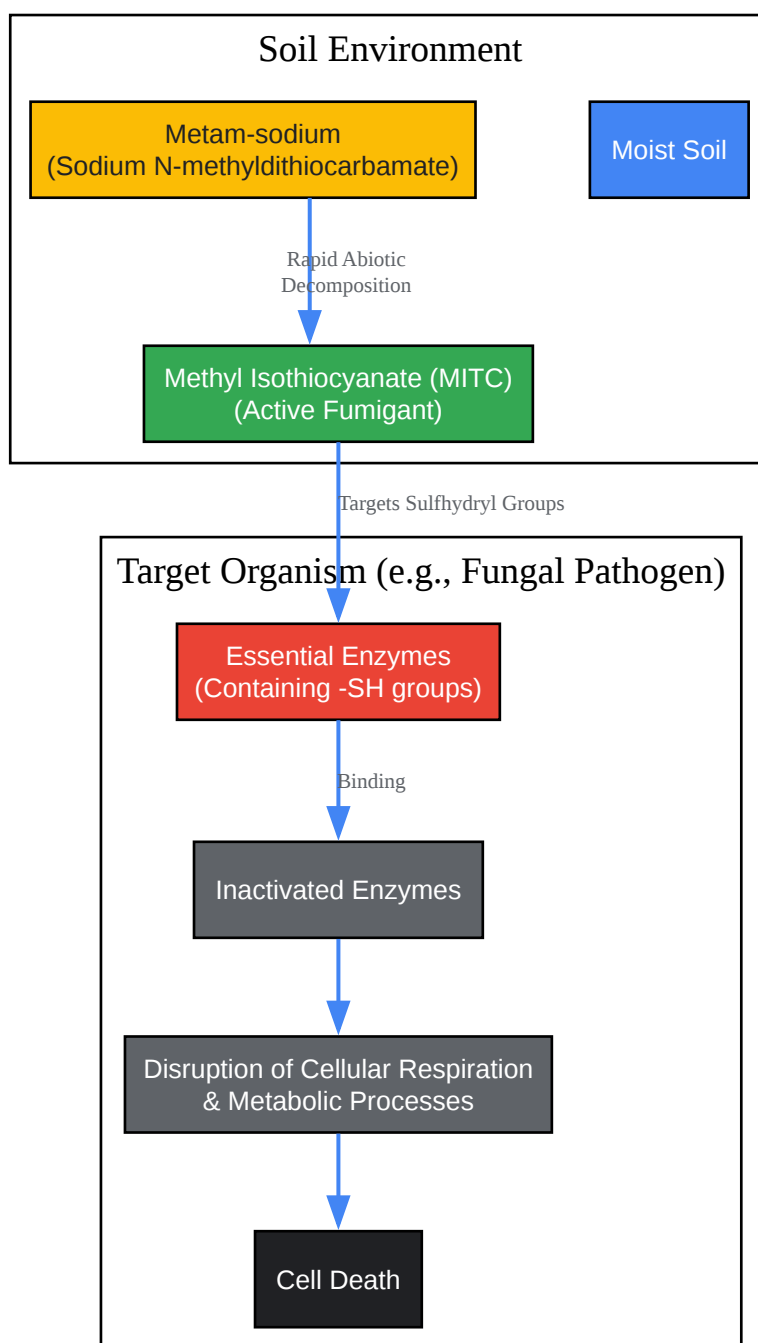
Condition	Action	Interval	Reference
Untarped Field Application	Re-entry	5 days	[16]
Tarped Field Application	Re-entry	Minimum 48 hours	[17]
Potting Soil (Treated and Covered)	Re-entry for handling	7 days	[14]
Light-medium texture soil, not excessively wet or cold	Planting	14-21 days	[14]
Heavy texture, high organic matter, wet, or cold (<15°C) soil	Planting	Minimum 30 days	[14]
Application rate > 1100L/ha	Planting	60 days	[14]

Visualizations



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Caption: Experimental workflow for soil fumigation using **Metam-sodium**.



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Caption: Mode of action of **Metam-sodium** in the soil environment.

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References

- 1. Metam-sodium (Ref: N 869) [sitem.herts.ac.uk]
- 2. benchchem.com [benchchem.com]
- 3. lib.ncfh.org [lib.ncfh.org]
- 4. ars.usda.gov [ars.usda.gov]
- 5. epa.gov [epa.gov]
- 6. aeciph.com [aeciph.com]
- 7. chemos.de [chemos.de]
- 8. benchchem.com [benchchem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Soil Fumigation [cms.ctahr.hawaii.edu]
- 11. epa.gov [epa.gov]
- 12. benchchem.com [benchchem.com]
- 13. uaf.edu [uaf.edu]
- 14. cdn.nufarm.com [cdn.nufarm.com]
- 15. agsci.colostate.edu [agsci.colostate.edu]
- 16. cales.arizona.edu [cales.arizona.edu]
- 17. titanag.com.au [titanag.com.au]
- 18. researchgate.net [researchgate.net]
- 19. Evaluation of Application Methods of Metam Sodium for Management of Fusarium Crown and Root Rot in Tomato in Southwest Florida - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
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